

Lantadene A: A Comprehensive Technical Guide on its Chemical Structure and Stereochemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lantadene A

Cat. No.: B1674485

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lantadene A, a pentacyclic triterpenoid found in the notorious invasive plant species *Lantana camara*, has garnered significant scientific attention due to its pronounced hepatotoxicity and potential therapeutic applications. This technical guide provides an in-depth exploration of the chemical structure and stereochemistry of **Lantadene A**. It consolidates quantitative physicochemical and spectroscopic data into structured tables for facile comparison and outlines detailed experimental protocols for its isolation and structural characterization. Furthermore, this guide presents a visualization of the proposed apoptotic signaling pathway modulated by **Lantadene A**, offering a valuable resource for researchers in natural product chemistry, toxicology, and drug discovery.

Chemical Structure and Stereochemistry

Lantadene A is a pentacyclic triterpenoid belonging to the oleanane series. Its systematic IUPAC name is (4aR,6aS,6bR,8aR,12aS,14bR)-10-(((E)-2-methylbut-2-enoyl)oxy)-2,2,6a,6b,9,9,12a-heptamethyl-3-oxo-1,2,3,4,4a,5,6,6a,6b,7,8,8a,9,10,11,12,12a,14b-octadecahydronicene-4a-carboxylic acid. The chemical formula is $C_{35}H_{52}O_5$, with a molecular weight of 552.79 g/mol .^[1]

The core structure of **Lantadene A** consists of five fused rings (A, B, C, D, and E). X-ray crystallography studies have elucidated the specific stereochemistry of these ring junctions: the

A/B and B/C rings are trans-fused, while the D/E rings are cis-fused.[2] The angeloyloxy side chain is attached at the C-22 position and adopts a β -configuration.[2]

The absolute stereochemistry of **Lantadene A** has been established, with multiple chiral centers defined within its complex structure.

Caption: Chemical structure of **Lantadene A**.

Physicochemical and Spectroscopic Data

Physicochemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₃₅ H ₅₂ O ₅	[1]
Molecular Weight	552.79 g/mol	[1]
CAS Number	467-81-2	[1]
Appearance	White crystalline solid	[2]
Melting Point	284-286 °C	

Spectroscopic Data

The structural elucidation of **Lantadene A** heavily relies on ¹H and ¹³C NMR spectroscopy. The following tables summarize the key chemical shifts (δ) in ppm, referenced to tetramethylsilane (TMS), typically in a CDCl₃ solvent.

Table 2.2.1.1: ¹H NMR Spectral Data of **Lantadene A** (400 MHz, CDCl₃)

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-12	5.48	t	3.6
H-22	4.88	dd	11.2, 4.4
H-3'	6.08	q	7.2
H-4'	1.85	d	7.2
H-5'	1.82	s	-
Me-23	1.10	s	-
Me-24	1.08	s	-
Me-25	0.92	s	-
Me-26	0.82	s	-
Me-27	1.14	s	-
Me-29	0.95	s	-
Me-30	0.90	s	-

Table 2.2.1.2: ^{13}C NMR Spectral Data of **Lantadene A** (100 MHz, CDCl_3)

Carbon	Chemical Shift (δ , ppm)
C-3	218.1
C-12	122.5
C-13	143.8
C-22	75.8
C-28	183.2
C-1'	167.8
C-2'	127.9
C-3'	138.5
C-4'	15.8
C-5'	20.5
C-23	26.6
C-24	21.6
C-25	15.3
C-26	16.9
C-27	26.0
C-29	33.1
C-30	23.7

The IR spectrum of **Lantadene A** exhibits characteristic absorption bands corresponding to its functional groups.

Table 2.2.2.1: FT-IR Spectral Data of **Lantadene A**

Wavenumber (cm ⁻¹)	Functional Group
~3400	O-H stretch (carboxylic acid)
~2930	C-H stretch (alkane)
~1735	C=O stretch (ester)
~1700	C=O stretch (ketone)
~1690	C=O stretch (carboxylic acid)
~1640	C=C stretch (alkene)

Electrospray ionization mass spectrometry (ESI-MS) is commonly used for the analysis of **Lantadene A**. The protonated molecule $[M+H]^+$ is typically observed.

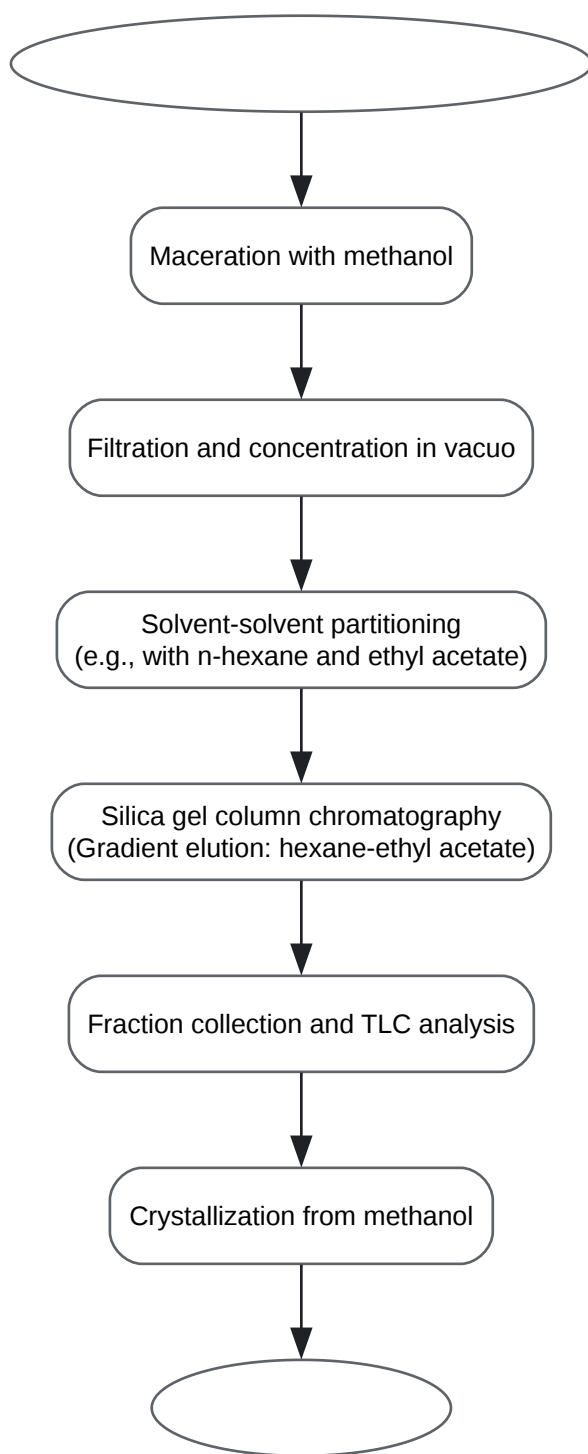
Table 2.2.3.1: ESI-MS Fragmentation Data of **Lantadene A**

m/z	Interpretation
553.38	$[M+H]^+$
453.33	$[M+H - C_5H_8O_2]^+$ (Loss of angeloyl group)
409.34	$[M+H - C_5H_8O_2 - CO_2]^+$ (Further loss of CO ₂)

Experimental Protocols

Isolation and Purification of **Lantadene A** from *Lantana camara*

The following protocol outlines a general procedure for the extraction, isolation, and purification of **Lantadene A** from the leaves of *Lantana camara*.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the isolation of **Lantadene A**.

Detailed Steps:

- **Plant Material:** Collect fresh leaves of *Lantana camara*, dry them in an oven at 40-50 °C, and grind them into a fine powder.
- **Extraction:** Macerate the powdered leaves with methanol at room temperature for 24-48 hours. Repeat the extraction process three times to ensure complete extraction.
- **Concentration:** Combine the methanolic extracts and concentrate them under reduced pressure using a rotary evaporator to obtain a crude extract.
- **Solvent Partitioning:** Suspend the crude extract in water and partition it sequentially with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate. **Lantadene A** is typically enriched in the ethyl acetate fraction.
- **Column Chromatography:** Subject the enriched fraction to column chromatography on silica gel (60-120 mesh). Elute the column with a gradient of n-hexane and ethyl acetate.
- **Fraction Collection and Analysis:** Collect fractions and monitor them by thin-layer chromatography (TLC) using a suitable solvent system (e.g., n-hexane:ethyl acetate, 8:2). Visualize the spots by spraying with an anisaldehyde-sulfuric acid reagent and heating.
- **Crystallization:** Combine the fractions containing **Lantadene A**, concentrate them, and crystallize the residue from methanol to yield pure **Lantadene A**.

Structural Elucidation

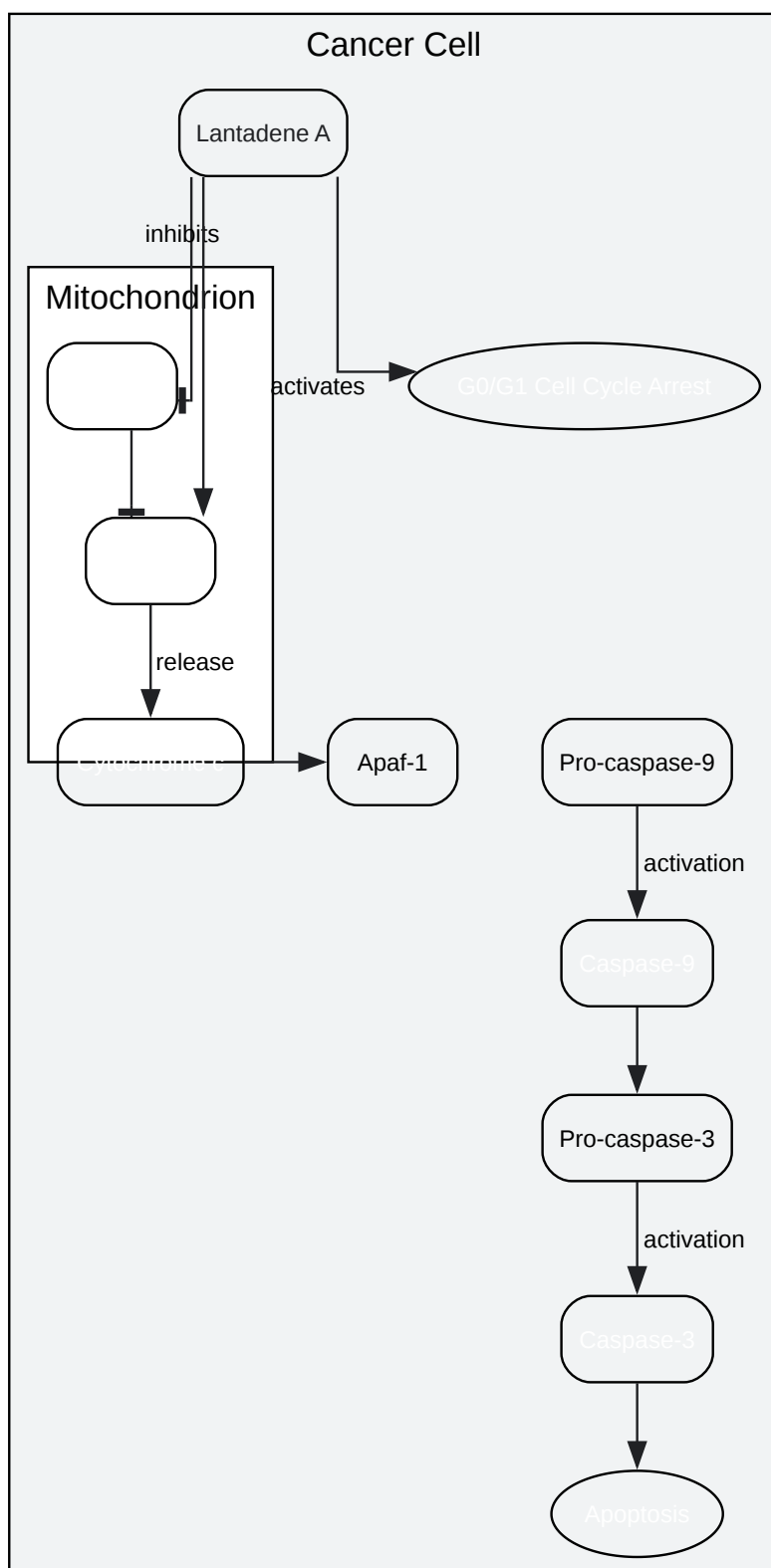
The structure of the isolated **Lantadene A** is confirmed using a combination of spectroscopic techniques.

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on a 400 MHz or higher spectrometer in CDCl_3 . 2D NMR experiments such as COSY, HSQC, and HMBC are performed to establish the connectivity of protons and carbons and to confirm the overall structure.
- **IR Spectroscopy:** The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer, typically as a KBr pellet.

- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is used to determine the exact mass and molecular formula of the compound. ESI-MS/MS is employed to study the fragmentation pattern.

Biological Activity and Signaling Pathway

Lantadene A has been reported to exhibit various biological activities, including anticancer effects. Studies have shown that it can induce apoptosis in cancer cells through the intrinsic pathway.



[Click to download full resolution via product page](#)

Caption: Proposed apoptotic signaling pathway induced by **Lantadene A**.

Lantadene A induces apoptosis by modulating the expression of Bcl-2 family proteins. It downregulates the anti-apoptotic protein Bcl-2 and upregulates the pro-apoptotic protein Bax. This shift in the Bax/Bcl-2 ratio leads to the permeabilization of the mitochondrial outer membrane and the release of cytochrome c into the cytosol. Cytochrome c then binds to Apaf-1, leading to the activation of caspase-9, which in turn activates the executioner caspase-3, ultimately resulting in apoptotic cell death. Additionally, **Lantadene A** has been shown to cause cell cycle arrest at the G0/G1 phase.

Conclusion

This technical guide has provided a comprehensive overview of the chemical structure, stereochemistry, and key analytical data of **Lantadene A**. The detailed experimental protocols and the visualization of its apoptotic signaling pathway offer a foundational resource for researchers engaged in the study of this potent natural product. Further investigation into the diverse biological activities and mechanisms of action of **Lantadene A** and its derivatives holds significant promise for the development of new therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Lantadene A: A Comprehensive Technical Guide on its Chemical Structure and Stereochemistry]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1674485#lantadene-a-chemical-structure-and-stereochemistry\]](https://www.benchchem.com/product/b1674485#lantadene-a-chemical-structure-and-stereochemistry)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com